

"4-(Morpholine-4-sulfonyl)-benzoic acid" synthesis protocol step-by-step

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Compound of Interest

Compound Name: 4-(Morpholine-4-sulfonyl)-benzoic acid

Cat. No.: B077692

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Synthesis Protocol for 4-(Morpholine-4-sulfonyl)-benzoic acid

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive, step-by-step protocol for the synthesis of **4-(Morpholine-4-sulfonyl)-benzoic acid**, a valuable building block in medicinal chemistry and drug discovery. The procedure outlines the reaction of 4-(chlorosulfonyl)benzoic acid with morpholine, detailing the necessary reagents, equipment, reaction conditions, and purification methods.

Materials and Equipment Reagents and Chemicals

Reagent/Chemical	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Supplier (Example)
4-(Chlorosulfonyl)benzoic acid	10130-89-9	C ₇ H ₅ ClO ₄ S	220.63	Sigma-Aldrich
Morpholine	110-91-8	C ₄ H ₉ NO	87.12	Fisher Scientific
Pyridine	110-86-1	C ₅ H ₅ N	79.10	VWR Chemicals
Hydrochloric Acid (HCl), concentrated (37%)	7647-01-0	HCl	36.46	Merck
Deionized Water	7732-18-5	H ₂ O	18.02	In-house
Ice	-	H ₂ O	18.02	In-house

Equipment

- Three-neck round-bottom flask (250 mL)
- Magnetic stirrer and stir bar
- Dropping funnel
- Reflux condenser
- Ice bath
- Heating mantle
- Büchner funnel and flask
- Filter paper
- Beakers and Erlenmeyer flasks

- Graduated cylinders
- pH paper or pH meter
- Rotary evaporator
- Drying oven or vacuum desiccator

Experimental Protocol

The synthesis of **4-(Morpholine-4-sulfonyl)-benzoic acid** is achieved through the nucleophilic substitution of the chloride on 4-(chlorosulfonyl)benzoic acid by the secondary amine of morpholine. Pyridine is utilized as the solvent and as a base to neutralize the hydrochloric acid byproduct generated during the reaction.

Step-by-Step Procedure

- Reaction Setup:
 - In a 250 mL three-neck round-bottom flask equipped with a magnetic stir bar, a dropping funnel, and a reflux condenser, add 4-(chlorosulfonyl)benzoic acid (5.0 g, 22.66 mmol).
 - Add pyridine (50 mL) to the flask.
 - Stir the mixture at room temperature to dissolve the 4-(chlorosulfonyl)benzoic acid.
- Addition of Morpholine:
 - In the dropping funnel, place morpholine (2.17 g, 24.92 mmol, 1.1 eq).
 - Cool the reaction flask to 0 °C using an ice bath.
 - Add the morpholine dropwise to the stirred solution in the flask over a period of 30 minutes. Maintain the temperature at 0 °C during the addition.
- Reaction:
 - After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature.

- Heat the mixture to 50 °C and stir for 3 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up and Isolation:
 - After the reaction is complete, cool the mixture to room temperature.
 - Slowly pour the reaction mixture into a beaker containing 200 mL of an ice-water mixture with constant stirring.
 - Acidify the mixture to pH 2 by the slow, dropwise addition of concentrated hydrochloric acid. A white precipitate will form.
 - Stir the suspension in the ice bath for an additional 30 minutes to ensure complete precipitation.
- Purification:
 - Collect the white precipitate by vacuum filtration using a Büchner funnel.
 - Wash the filter cake thoroughly with cold deionized water (3 x 50 mL) to remove any remaining pyridine hydrochloride and other water-soluble impurities.
 - Dry the crude product in a vacuum oven at 60 °C overnight.
- Recrystallization (Optional, for higher purity):
 - The crude product can be further purified by recrystallization from a suitable solvent system, such as ethanol/water.
 - Dissolve the crude product in a minimal amount of hot ethanol.
 - Slowly add hot deionized water until the solution becomes turbid.
 - Heat the mixture until the solution becomes clear again.
 - Allow the solution to cool slowly to room temperature, then place it in an ice bath to induce crystallization.

- Collect the purified crystals by vacuum filtration, wash with a small amount of cold ethanol/water mixture, and dry in a vacuum oven.

Data Summary

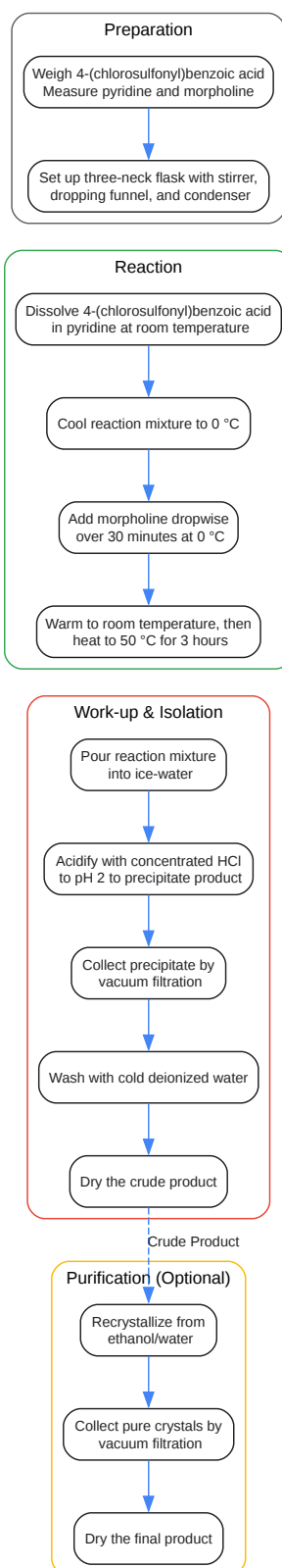
Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Melting Point (°C)	Appearance
4-(Chlorosulfonyl)benzoic acid (Starting Material)	10130-89-9	C ₇ H ₅ ClO ₄ S	220.63	233-235[1]	White solid
Morpholine (Starting Material)	110-91-8	C ₄ H ₉ NO	87.12	-5	Colorless liquid
4-(Morpholine-4-sulfonyl)benzoic acid (Product)	10252-82-1	C ₁₁ H ₁₃ NO ₅ S	271.29	260-261[2]	White to off-white solid[2]

Safety Precautions

- 4-(Chlorosulfonyl)benzoic acid is corrosive and causes severe skin burns and eye damage. [1][3][4] It should be handled in a fume hood with appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles.
- Morpholine is a flammable liquid and is toxic if inhaled or in contact with skin. [5][6][7] It also causes severe skin burns and eye damage. [5][6][7][8] Handle in a well-ventilated fume hood with appropriate PPE.
- Pyridine is a flammable liquid with a strong, unpleasant odor. It is harmful if swallowed, inhaled, or in contact with skin. Use in a fume hood and wear appropriate PPE.

- Concentrated Hydrochloric Acid is highly corrosive and can cause severe burns. Handle with extreme care in a fume hood, wearing acid-resistant gloves, a lab coat, and safety goggles.

Workflow Diagram



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